

A Comparative Analysis of Diammonium Adipate and Other Common Shale Inhibitors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diammonium adipate*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Performance with Supporting Experimental Data

The stability of shale formations during drilling operations is a critical factor in the successful extraction of oil and gas. The interaction of water-based drilling fluids with reactive shales can lead to swelling and dispersion, causing wellbore instability and significant operational challenges. To mitigate these issues, various shale inhibitors are incorporated into drilling fluids. This guide provides a comparative analysis of the efficacy of **diammonium adipate**, a dicarboxylate-based inhibitor, against other widely used additives such as potassium chloride (KCl), polyamines, and partially hydrolyzed polyacrylamide (PHPA).

Executive Summary

Diammonium adipate, particularly in the form of ammonium adipate solutions (AAS), has demonstrated significant potential as an effective shale inhibitor. Experimental data indicates that it can outperform traditional inhibitors like potassium chloride in certain aspects, primarily through a mechanism of electrostatic adsorption and hydrogen bonding that binds clay sheets together. This guide will delve into the quantitative performance data, detailed experimental methodologies, and the underlying inhibitory mechanisms of **diammonium adipate** in comparison to other common shale inhibitors.

Data Presentation: Quantitative Comparison of Shale Inhibitors

The following tables summarize the performance of **diammonium adipate** (specifically AAS-8, synthesized with adipic acid and tetraethylenepentamine) and other common shale inhibitors based on key performance indicators: linear swelling rate and shale recovery percentage. It is crucial to note that the data is compiled from various studies, and direct comparison should be approached with caution due to potential variations in experimental conditions.

Table 1: Comparison of Linear Swelling Rates

Inhibitor	Concentration	Linear Swelling Rate (%)	Source / Notes
Tap Water	-	>90%	[1]
Diammonium Adipate (AAS-8)	0.1%	59.61%	[1] Synthesized with adipic acid and tetraethylenepentamine.
Potassium Chloride (KCl)	1.0%	Higher than AAS-8	[1]
Triethylammonium Acetate (TEYA)	1.2%	26.54%	[2] A small molecule quaternary ammonium salt.
Small-Molecule Quaternary Ammonium Salt (TEE-2)	0.5%	29.34%	[3]

Table 2: Comparison of Shale Recovery Percentages

Inhibitor	Concentration	Shale Recovery (%)	Temperature (°C)	Source / Notes
Water	-	<20%	80	[4]
Diammonium Adipate	-	Data Not Available	-	
Potassium Chloride (KCl)	5%	-	-	[4]
Polyamine (PA)	2%	-	80	[4]
Janus Amphiphilic Graphene Oxide (JAGO)	0.2%	75.2%	80	[4]
Chitosan-N-(2-hydroxyl)-propyl trimethylammonium chloride (HACC)	0.3% - 1.5%	88% - 96%	100	[5]
Polyethylenimine (PEI)	-	62% - 73%	100	[5]

Experimental Protocols

The following are detailed methodologies for two key experiments used to evaluate the performance of shale inhibitors.

Linear Swelling Test

This test measures the degree of swelling of a compacted shale or bentonite sample when exposed to a drilling fluid additive.

Methodology:

- **Sample Preparation:** Dry ground shale or bentonite is compressed under a specific pressure (e.g., 25,000 psi) to form a pellet of a known thickness.
- **Apparatus:** The pellet is placed in a shale chamber within a linear swell meter, which confines the pellet radially, allowing swelling only in the vertical direction.
- **Fluid Exposure:** The test fluid (e.g., a solution of the shale inhibitor) is introduced into the chamber, immersing the pellet.
- **Measurement:** A linear variable differential transformer (LVDT) continuously measures the vertical expansion of the pellet over time.
- **Data Analysis:** The swelling is recorded as a percentage of the original pellet thickness. The test is typically run for a set period (e.g., 180 minutes or until swelling ceases).

Hot-Rolling Recovery Test

This test simulates the interaction between shale cuttings and drilling fluid under dynamic and elevated temperature conditions to evaluate the inhibitive properties of the fluid.

Methodology:

- **Sample Preparation:** Shale cuttings are crushed and sieved to a specific size range (e.g., 2-5 mm).
- **Fluid and Shale Addition:** A known weight of the sized shale cuttings is added to a container with the test fluid.
- **Hot-Rolling:** The container is sealed and placed in a roller oven to be rolled at a specified temperature (e.g., 80°C, 120°C, or 160°C) for a set duration (e.g., 16 hours).
- **Recovery and Washing:** After cooling, the remaining shale cuttings are poured over a sieve (e.g., 40 mesh) to separate them from the fluid. The recovered cuttings are then washed.
- **Drying and Weighing:** The recovered shale cuttings are dried in an oven at a specific temperature (e.g., 105°C) for a set time (e.g., 4 hours) and then weighed.

- **Calculation:** The shale recovery percentage is calculated as the ratio of the final dry weight of the cuttings to the initial weight.

Signaling Pathways and Experimental Workflows

To visually represent the processes involved in evaluating shale inhibitors, the following diagrams have been generated using the DOT language.



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Caption: Workflow for the Linear Swelling Test.



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Caption: Workflow for the Hot-Rolling Recovery Test.

Inhibition Mechanisms

The efficacy of a shale inhibitor is determined by its mechanism of action. Here's a comparison of the proposed mechanisms for the discussed additives.

- **Diammonium Adipate:** The inhibition mechanism is believed to involve the adipate anions and ammonium cations entering the clay layers.[6] They then bind the clay sheets together

through a combination of electrostatic adsorption and hydrogen bonding.[6] This dual action helps to prevent water from penetrating the clay matrix and causing swelling.

- Potassium Chloride (KCl): The potassium ion (K^+) has a suitable ionic radius to fit into the hexagonal cavities of the clay surface, effectively binding the clay layers together and reducing hydration.
- Polyamines: These are cationic polymers that adsorb onto the negatively charged clay surfaces. This adsorption neutralizes the surface charge and encapsulates the shale, preventing water interaction and dispersion.
- Partially Hydrolyzed Polyacrylamide (PHPA): PHPA is a long-chain polymer that encapsulates shale cuttings, forming a protective layer that inhibits dispersion. It also reduces fluid loss to the formation.

Conclusion

Diammonium adipate presents a promising alternative to conventional shale inhibitors. The available data suggests that it can offer superior performance in reducing shale swelling compared to standard inhibitors like potassium chloride. Its proposed inhibition mechanism, involving both electrostatic interaction and hydrogen bonding, provides a robust means of stabilizing reactive shales. However, for a complete and definitive comparison, further studies are required that evaluate **diammonium adipate** against a wider range of modern shale inhibitors under identical, standardized testing conditions. The experimental protocols and workflows detailed in this guide provide a framework for such future comparative assessments. Researchers and professionals in the field are encouraged to consider these methodologies to ensure the generation of comparable and reliable data for the continued development of effective shale inhibitors.

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